

High-performance liquid chromatography (HPLC) for Imeglimin hydrochloride analysis.

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Compound of Interest

Compound Name: *Imeglimin hydrochloride*

Cat. No.: *B608073*

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Application Notes and Protocols for the HPLC Analysis of Imeglimin Hydrochloride

Introduction

Imeglimin hydrochloride is an oral antidiabetic agent, the first in a new class of drugs known as 'glimins', used in the treatment of type 2 diabetes.^[1] Its unique mechanism of action involves enhancing insulin sensitivity in tissues like the liver and muscle, amplifying glucose-stimulated insulin secretion, and preserving β -cell mass and mitochondrial function.^[2] To ensure the quality, efficacy, and safety of **Imeglimin hydrochloride** in pharmaceutical formulations, robust and reliable analytical methods are essential.^{[3][4][5]} High-performance liquid chromatography (HPLC) is a widely used technique for the precise and sensitive quantification of **Imeglimin hydrochloride**.^{[2][3][4][5][6]} This document provides detailed application notes and protocols for the analysis of **Imeglimin hydrochloride** using reverse-phase HPLC (RP-HPLC).

I. Quantitative Data Summary

The following tables summarize the key chromatographic conditions and validation parameters from various published RP-HPLC methods for the analysis of **Imeglimin hydrochloride**.

Table 1: Chromatographic Conditions for **Imeglimin Hydrochloride** Analysis

Parameter	Method 1	Method 2	Method 3	Method 4
Column	Credchrom C18 (250mm x 4.6 mm, 5µm)[3]	BDS Hypersil™ C18 (250 × 4.6 mm)[7]	BRISA LC2 C18 (25 mm x 0.46 mm, 5µm)[1]	Hypersil ODS C18 (150 x 4.6mm 5µ)[8][9]
Mobile Phase	Phosphate Buffer: Acetonitrile (80:20, v/v)[3]	Phosphate buffer (pH 4): Methanol (35:65% v/v)[7]	Methanol: Phosphate buffer (10mM, pH 6.0) (80:20 v/v)[1]	Buffer pH 3.5: Methanol (80:20 v/v)[8][9]
Flow Rate	Not Specified	0.6 mL/min[7]	1.0 mL/min[1]	1.0 mL/min[8][9]
Detection Wavelength	241 nm[3]	241 nm[7]	243 nm[1]	240 nm[8]
Retention Time	2.5 min[3]	4.9 min[7]	3.097 min[1]	Not Specified

Table 2: Validation Parameters for **Imeglimin Hydrochloride** HPLC Methods

Parameter	Method 1	Method 2	Method 3	Method 4
Linearity Range (µg/mL)	Not Specified	30–180[7]	0.1-30[1]	80 (working concentration)[8]
Correlation Coefficient (R ²)	close to 1[3]	0.999[7]	1.000[1]	0.9997[8]
Accuracy (%) Recovery)	98.62–100.34[3]	98.91 - 101.83[7]	100.83 - 101.23[1]	98.0 - 102.0[8]
Precision (%RSD)	< 2%[3]	< 2%[7]	< 2%[1]	Not Specified
LOD (µg/mL)	0.577722[3]	14.4[7]	0.137[1]	Not Specified
LOQ (µg/mL)	1.750673[3]	43.6[7]	0.417[1]	Not Specified

II. Experimental Protocols

This section provides a generalized, detailed protocol for the RP-HPLC analysis of **Imeglimin hydrochloride** based on common methodologies.

A. Materials and Reagents

- **Imeglimin Hydrochloride** Reference Standard
- **Imeglimin Hydrochloride** Tablets (for sample analysis)
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Potassium Dihydrogen Phosphate or Sodium Dihydrogen Phosphate (AR Grade)
- Orthophosphoric Acid (AR Grade)
- Water (HPLC Grade)

B. Instrumentation

- High-Performance Liquid Chromatograph equipped with a UV-Vis detector.
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Data acquisition and processing software.
- Analytical balance.
- Sonicator.
- pH meter.
- 0.45 μ m membrane filters.

C. Preparation of Solutions

- Mobile Phase Preparation (Example based on Method 1):

- Prepare a phosphate buffer by dissolving a suitable amount of phosphate salt in HPLC grade water to the desired molarity.
- Adjust the pH of the buffer as required by the specific method using orthophosphoric acid.
- Mix the phosphate buffer and acetonitrile in the specified ratio (e.g., 80:20 v/v).[\[3\]](#)
- Degas the mobile phase by sonication for 10-15 minutes before use.
- Diluent Preparation: A mixture of the mobile phase components is typically used as the diluent to ensure compatibility. For instance, a Water:MeOH (80:20) mixture can be used.[\[7\]](#)
- Standard Stock Solution Preparation (e.g., 1000 µg/mL):
 - Accurately weigh 10 mg of **Imeglimin Hydrochloride** reference standard and transfer it to a 10 mL volumetric flask.[\[7\]](#)
 - Add approximately 7 mL of diluent and sonicate for 5-10 minutes to dissolve the standard completely.[\[7\]](#)
 - Make up the volume to 10 mL with the diluent and mix well.
- Working Standard Solution Preparation:
 - From the standard stock solution, pipette an appropriate volume into a volumetric flask and dilute with the diluent to achieve the desired concentration within the linearity range of the method.
- Sample Solution Preparation (from Tablets):
 - Weigh and finely powder a sufficient number of **Imeglimin Hydrochloride** tablets.
 - Transfer an amount of powder equivalent to a specific dose of **Imeglimin Hydrochloride** into a volumetric flask.
 - Add a significant portion of the diluent and sonicate for an extended period (e.g., 30-60 minutes) with intermittent shaking to ensure complete extraction of the drug.[\[8\]](#)

- Cool the solution to room temperature and dilute to the mark with the diluent.
- Filter the solution through a 0.45 µm membrane filter, discarding the first few mL of the filtrate.
- Further dilute the filtered solution with the diluent as necessary to bring the concentration within the method's calibration range.

D. Chromatographic Analysis

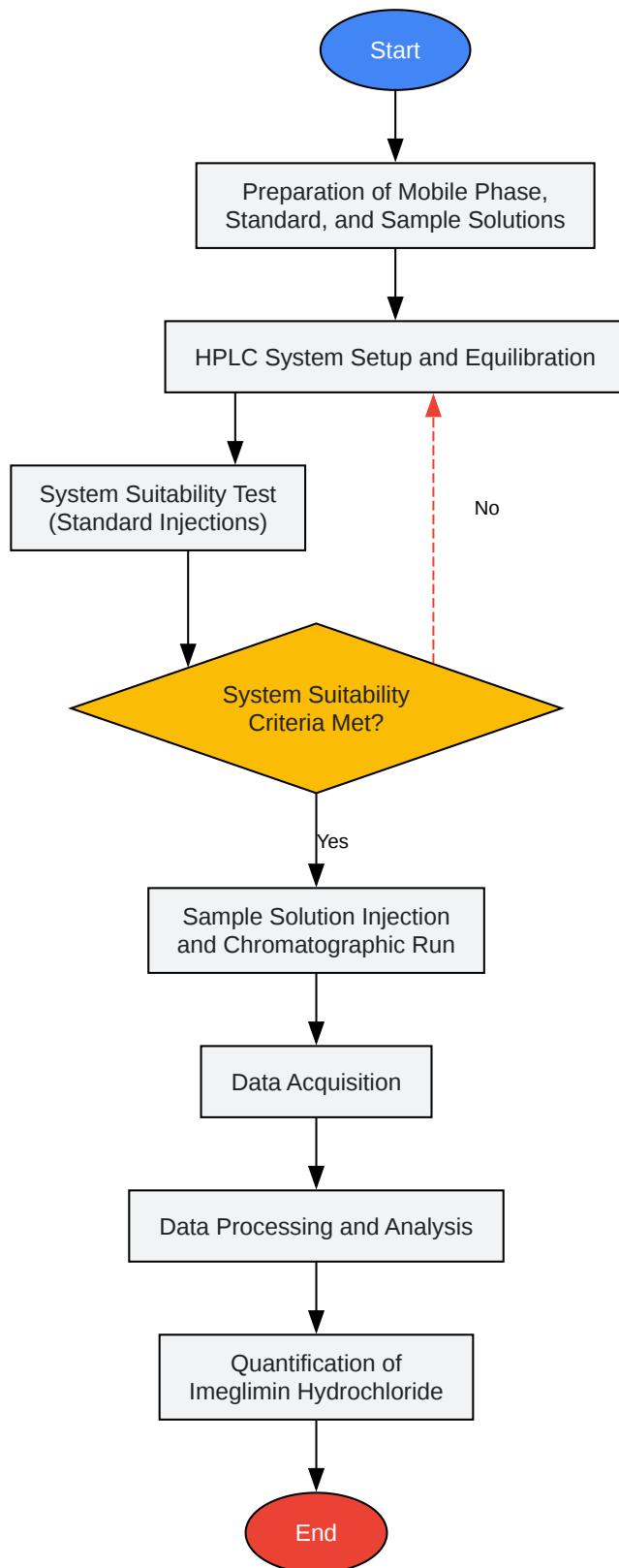
- Set up the HPLC system with the appropriate column and mobile phase.
- Equilibrate the column with the mobile phase at the specified flow rate until a stable baseline is achieved.
- Inject a blank (diluent) to ensure no interfering peaks are present.
- Perform replicate injections of the standard solution to check for system suitability (parameters like theoretical plates, tailing factor, and %RSD of peak areas).
- Inject the sample solutions in duplicate.
- After all injections are complete, wash the column with a suitable solvent mixture (e.g., a higher proportion of the organic solvent).

E. Data Analysis

- Identify and integrate the peak corresponding to **Imeglimin Hydrochloride** in the chromatograms of the standard and sample solutions.
- Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.
- Determine the concentration of **Imeglimin Hydrochloride** in the sample solutions by interpolating their peak areas from the calibration curve.
- Calculate the amount of **Imeglimin Hydrochloride** in the pharmaceutical dosage form.

III. Visualizations

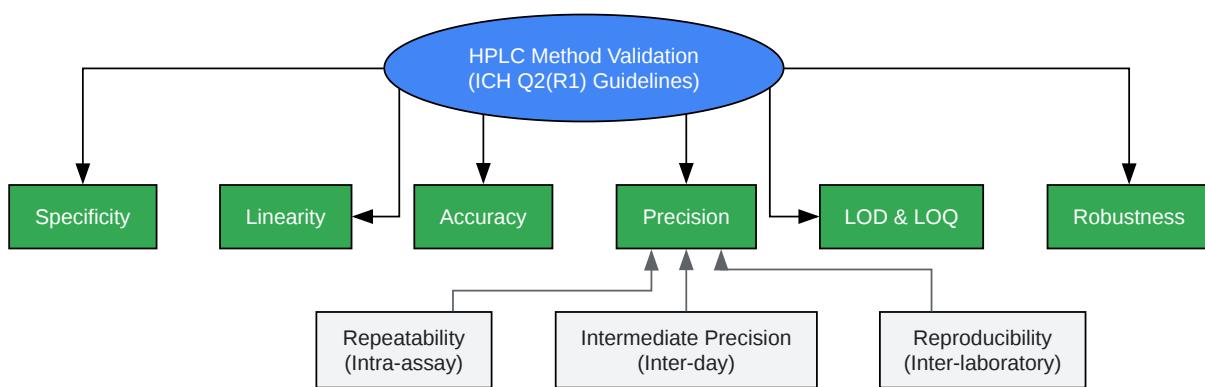
Experimental Workflow for HPLC Analysis of **Imeglimin Hydrochloride**



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Caption: A flowchart illustrating the key steps in the HPLC analysis of **Imeglimin Hydrochloride**.

Logical Relationship of Method Validation Parameters

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Caption: Key parameters for the validation of an HPLC method for **Imeglimin Hydrochloride** analysis.

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References

- 1. [ajprd.com \[ajprd.com\]](http://ajprd.com)
- 2. Analytical Methods for Imeglimin Hydrochloride: A Comprehensive Review of Current Approaches and Advances [\[ijraset.com\]](http://ijraset.com)
- 3. [journalcsij.com \[journalcsij.com\]](http://journalcsij.com)

- 4. sdiopr.s3.ap-south-1.amazonaws.com [sdiopr.s3.ap-south-1.amazonaws.com]
- 5. researchgate.net [researchgate.net]
- 6. ijraset.com [ijraset.com]
- 7. africanjournalofbiomedicalresearch.com [africanjournalofbiomedicalresearch.com]
- 8. jneonatalsurg.com [jneonatalsurg.com]
- 9. jneonatalsurg.com [jneonatalsurg.com]
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